

# Bis(diethylamino)chlorophosphine CAS number and molecular structure.

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## Compound of Interest

Compound Name: *Bis(diethylamino)chlorophosphine*

Cat. No.: *B1222284*

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## A Technical Guide to Bis(diethylamino)chlorophosphine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Bis(diethylamino)chlorophosphine**, a key reagent in synthetic chemistry. It details the compound's chemical and physical properties, molecular structure, and provides an example of its synthetic application.

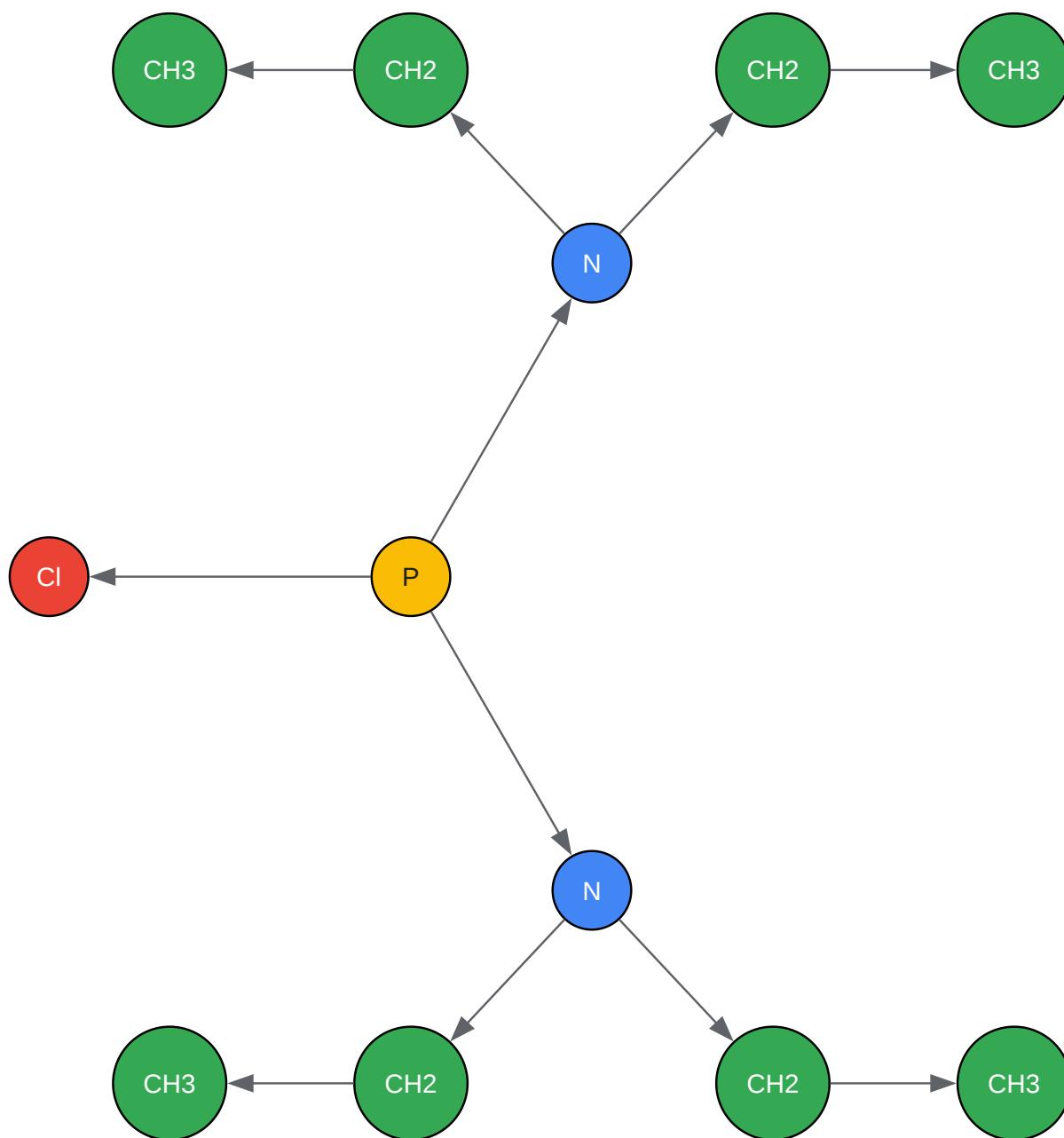
## Chemical and Physical Properties

**Bis(diethylamino)chlorophosphine** is a colorless to light yellow liquid.<sup>[1]</sup> It is sensitive to air and moisture and is hygroscopic.<sup>[1]</sup> The following table summarizes its key quantitative data.

| Property          | Value                                                                    |
|-------------------|--------------------------------------------------------------------------|
| CAS Number        | 685-83-6[1][2][3][4]                                                     |
| Molecular Formula | C <sub>8</sub> H <sub>20</sub> ClN <sub>2</sub> P[1][2][3][4]            |
| Linear Formula    | [(C <sub>2</sub> H <sub>5</sub> ) <sub>2</sub> N] <sub>2</sub> PCl[2][5] |
| Molecular Weight  | 210.68 g/mol [1][2][3][5]                                                |
| Boiling Point     | 55-57 °C at 0.2 mmHg[1][5]                                               |
| Density           | 1.002 g/mL at 25 °C[1][5][6]                                             |
| Refractive Index  | n <sub>20/D</sub> 1.4895[1][5][6]                                        |
| Flash Point       | 101 °C (214 °F)[1][5]                                                    |
| Solubility        | Sparingly soluble in chloroform[1]                                       |

## Molecular Structure

The molecular structure of **Bis(diethylamino)chlorophosphine** consists of a central phosphorus atom bonded to a chlorine atom and two diethylamino groups.



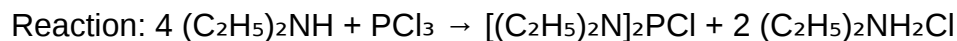
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Caption: Molecular structure of **Bis(diethylamino)chlorophosphine**.

## Experimental Protocols

### Synthesis of Bis(diethylamino)chlorophosphine

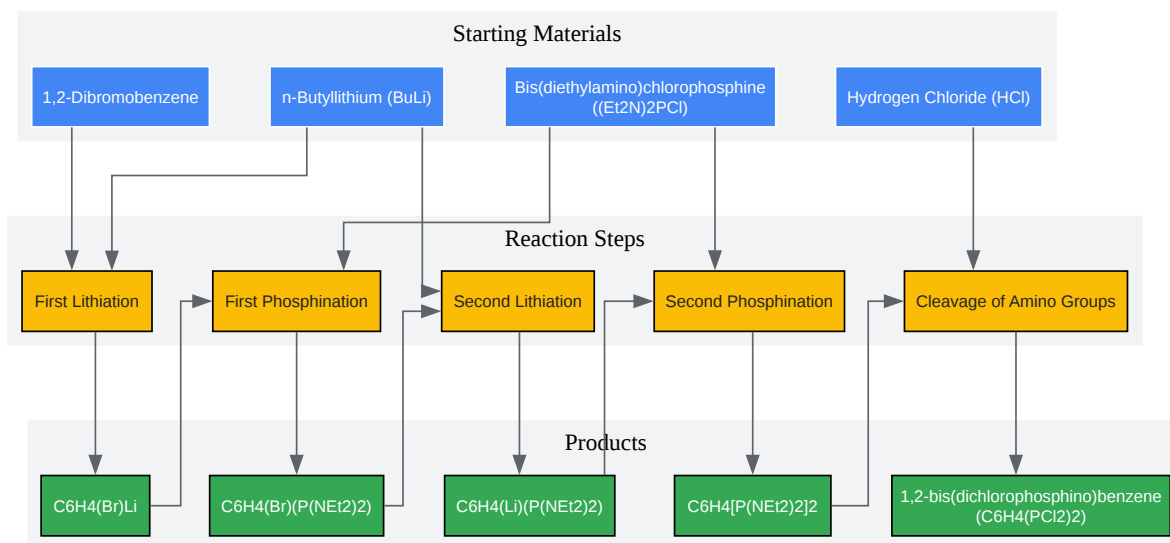
A common laboratory-scale synthesis involves the reaction of phosphorus trichloride with diethylamine.<sup>[7]</sup>



Procedure: This reaction is typically carried out in an inert solvent under an inert atmosphere (e.g., nitrogen or argon) due to the sensitivity of the reactants and products to air and moisture. Diethylamine is slowly added to a cooled solution of phosphorus trichloride. The reaction mixture is then stirred for a specified period, and the resulting diethylammonium chloride salt is removed by filtration. The solvent is evaporated from the filtrate, and the crude product is purified by vacuum distillation to yield pure **Bis(diethylamino)chlorophosphine**.

## Application in the Synthesis of 1,2-bis(dichlorophosphino)benzene

**Bis(diethylamino)chlorophosphine** serves as a precursor in the synthesis of various organophosphorus compounds. One notable application is the synthesis of 1,2-bis(dichlorophosphino)benzene, a ligand used in coordination chemistry.<sup>[7]</sup> The following workflow illustrates this multi-step synthesis.



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Caption: Synthesis of 1,2-bis(dichlorophosphino)benzene.

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